

Personal protective equipment for handling SERCA2a activator 1

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Compound of Interest

Compound Name: SERCA2a activator 1

Cat. No.: B607224

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Essential Safety and Handling Guide for SERCA2a Activator 1

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **SERCA2a activator 1**. Our aim is to be your preferred source for laboratory safety and chemical handling information, ensuring your research is conducted safely and effectively.

Product Information and Storage

SERCA2a activator 1 is a small molecule designed to activate the sarco/endoplasmic reticulum Ca²⁺-ATPase 2a (SERCA2a), a critical protein in cardiac muscle function.^[1] It achieves this by attenuating the inhibitory effect of phospholamban (PLN).^[1]

Identifier	Value
CAS Number	2139330-34-8
Molecular Formula	C ₃₂ H ₂₉ N ₃ O ₄ S
Molecular Weight	551.66 g/mol

Storage and Stability:

Proper storage is crucial to maintain the integrity of **SERCA2a activator 1**.

Form	Storage Temperature	Stability
Powder	-20°C	3 years
4°C	2 years	
In Solvent (-80°C)	-80°C	6 months
In Solvent (-20°C)	-20°C	1 month

To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot stock solutions upon preparation.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **SERCA2a activator 1** to minimize exposure and ensure personal safety.

Protection Type	Required PPE	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield should be worn in addition to goggles when there is a splash hazard.	Protects against accidental splashes of the compound or solvent, which could cause serious eye damage.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact and absorption. Gloves should be inspected before use and changed immediately if contaminated.
Body Protection	A lab coat must be worn at all times.	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required if working with the powder outside of a fume hood or if aerosolization is possible.	Minimizes inhalation of the compound, which could have unknown respiratory effects.

Operational Procedures

Adherence to these step-by-step procedures will ensure safe handling and accurate experimental results.

Preparation of Stock Solutions

Solubility Data:

Solvent	Solubility
DMSO	62.5 mg/mL (113.29 mM)

Protocol for Reconstitution:

- **Equilibration:** Allow the vial of **SERCA2a activator 1** powder to reach room temperature for at least one hour before opening to prevent condensation.
- **Solvent Addition:** Add the desired volume of DMSO to the vial to achieve the target concentration.
- **Dissolution:** To aid dissolution, the solution can be warmed to 37°C and sonicated.
- **Aliquoting and Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.

Experimental Workflow: In Vitro SERCA2a Activity Assay

This protocol outlines a common method for assessing the effect of **SERCA2a activator 1** on SERCA2a activity in cardiac sarcoplasmic reticulum (SR) microsomes.

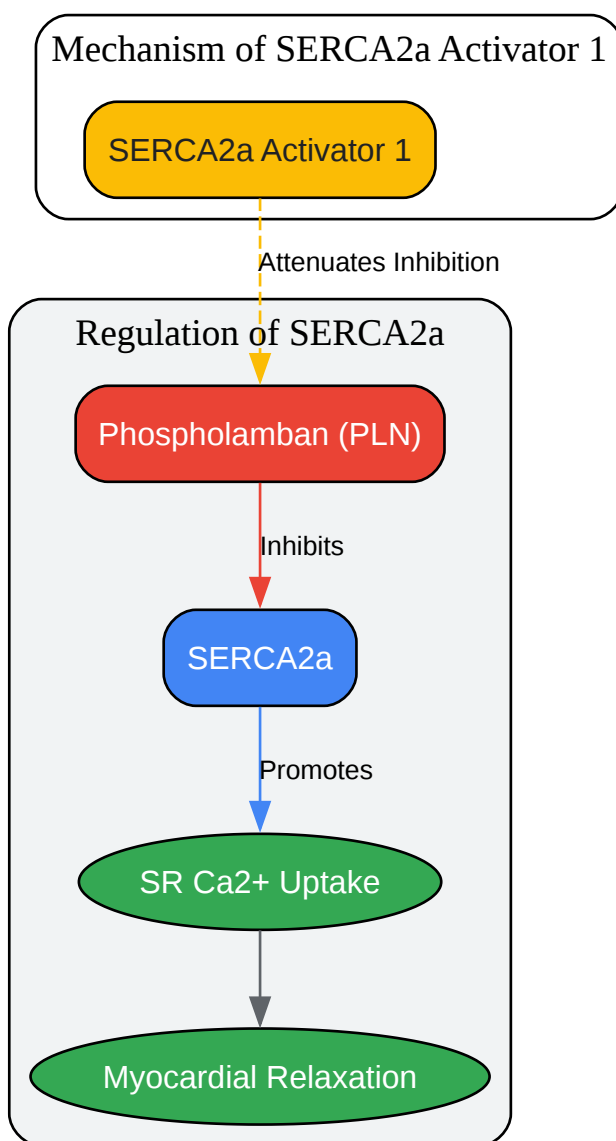
Caption: Workflow for in vitro SERCA2a activity assay.

Detailed Methodology:

- **Prepare Cardiac SR Microsomes:** Isolate sarcoplasmic reticulum microsomes from cardiac tissue homogenates.
- **Compound Incubation:** Incubate the SR microsomes with varying concentrations of **SERCA2a activator 1** or vehicle control.
- **Initiate Reaction:** Initiate the ATPase reaction by adding a solution containing ATP and a defined concentration of free Ca^{2+} .
- **Measure Activity:** Measure the rate of ATP hydrolysis. A common method is a spectrophotometric assay coupled to the oxidation of NADH.
- **Data Analysis:** Plot the SERCA2a activity against the concentration of the activator to determine the EC50.

Signaling Pathway

SERCA2a activator 1 functions by modulating the interaction between SERCA2a and its inhibitory protein, phospholamban (PLN).



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Caption: Regulation of SERCA2a by Phospholamban and Activator 1.

Under basal conditions, dephosphorylated PLN binds to SERCA2a, inhibiting its activity and reducing the reuptake of Ca^{2+} into the sarcoplasmic reticulum.[2][3] This leads to impaired myocardial relaxation. **SERCA2a activator 1** is believed to interact with PLN, thereby

preventing its inhibitory action on SERCA2a.[1] This results in increased SERCA2a activity, enhanced Ca^{2+} reuptake, and improved diastolic function.

Disposal Plan

All waste materials contaminated with **SERCA2a activator 1** must be handled as hazardous chemical waste.

Procedure:

- Segregation: Collect all contaminated materials, including unused solutions, pipette tips, and vials, in a designated and clearly labeled hazardous waste container.
- Container Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name ("**SERCA2a activator 1**"), and any associated hazards (e.g., "Irritant," "Toxic").
- Storage of Waste: Store the sealed waste container in a designated, secure area away from incompatible materials, pending disposal.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations. Do not dispose of this chemical down the drain or in the regular trash.

By adhering to these guidelines, you can ensure a safe and productive research environment when working with **SERCA2a activator 1**. Always consult your institution's specific safety protocols and the full Safety Data Sheet (SDS) before beginning any new experimental procedure.

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References

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